

(4-Chloro-2-nitrophenoxy)acetic Acid Proper Disposal Procedures[1][2][3]

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Compound of Interest

Compound Name: (4-Chloro-2-nitrophenoxy)acetic acid

CAS No.: 21086-49-7

Cat. No.: B2962111

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Part 1: Executive Directive (Immediate Action)[2]

Do NOT dispose of **(4-Chloro-2-nitrophenoxy)acetic acid** down the drain. This compound is a halogenated, nitro-substituted organic acid.[1] While it is not a P-listed or U-listed acute hazardous waste under federal RCRA regulations (unlike its analog 2,4-D), it poses significant environmental risks and potential aquatic toxicity.[1]

The only authorized disposal method is High-Temperature Incineration via a licensed hazardous waste contractor.[1]

Quick-Reference Safety Profile

Parameter	Specification
Chemical Name	(4-Chloro-2-nitrophenoxy)acetic acid
CAS Number	21086-49-7
Molecular Formula	C ₈ H ₆ ClNO ₅
Primary Hazards	Skin/Eye Irritant, Harmful if Swallowed, Aquatic Toxicity
RCRA Status	Non-Listed (Process Waste); Must be characterized
Storage Class	Organic Acid (Segregate from Bases & Oxidizers)

Part 2: Scientific Integrity & Handling Protocols

Chemical Hazard Analysis

To understand the disposal requirements, we must analyze the molecule's functional groups:

- Chlorine Substituent: Introducing halogens generally increases resistance to biodegradation. [\[1\]](#) This necessitates high-temperature incineration (>1000°C) to prevent the formation of incomplete combustion byproducts.[\[1\]](#)
- Nitro Group (-NO₂): Nitro compounds can be energetic or reactive.[\[1\]](#) While this specific acid is stable under normal conditions, it should never be mixed with strong reducing agents or heated in a closed system during waste consolidation.[\[1\]](#)
- Carboxylic Acid Moiety: This makes the compound acidic.[\[1\]](#) It will react exothermically with bases (hydroxides, amines), potentially generating heat and spattering during waste consolidation.[\[1\]](#)

Pre-Disposal Segregation & Packaging

Proper segregation is the first line of defense against laboratory accidents.[\[1\]](#)

- Solid Waste: Collect pure solid substance, contaminated weighing boats, and gloves in a dedicated Solid Waste Container.[\[1\]](#)
 - Container Type: Wide-mouth HDPE (High-Density Polyethylene) or clear glass jar.[\[1\]](#)
 - Labeling: Must read "Hazardous Waste - Solid" with the constituent name clearly written.[\[1\]](#)
- Liquid Waste:
 - Organic Solutions: If dissolved in solvents (Methanol, DMSO), segregate into Halogenated Organic Waste.[\[1\]](#)
 - Aqueous Solutions: If in buffer/water, segregate into Aqueous Chemical Waste.[\[1\]](#) Note: Do not mix with basic aqueous waste (pH > 10).[\[1\]](#)

Step-by-Step Disposal Protocol

Workflow A: Solid Substance Disposal

- Containment: Transfer the solid chemical into a sealable primary container (e.g., a glass vial with a Teflon-lined cap).
- Secondary Containment: Place the primary container inside a transparent, sealable bag (e.g., Ziploc) to prevent external contamination.
- Tagging: Attach a hazardous waste tag.
 - Chemical Name: **(4-Chloro-2-nitrophenoxy)acetic acid**
 - Hazards: Irritant, Toxic.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Consolidation: Place into the lab's satellite accumulation area "Solid Hazardous Waste" drum.

Workflow B: Liquid Waste (Stock Solutions)

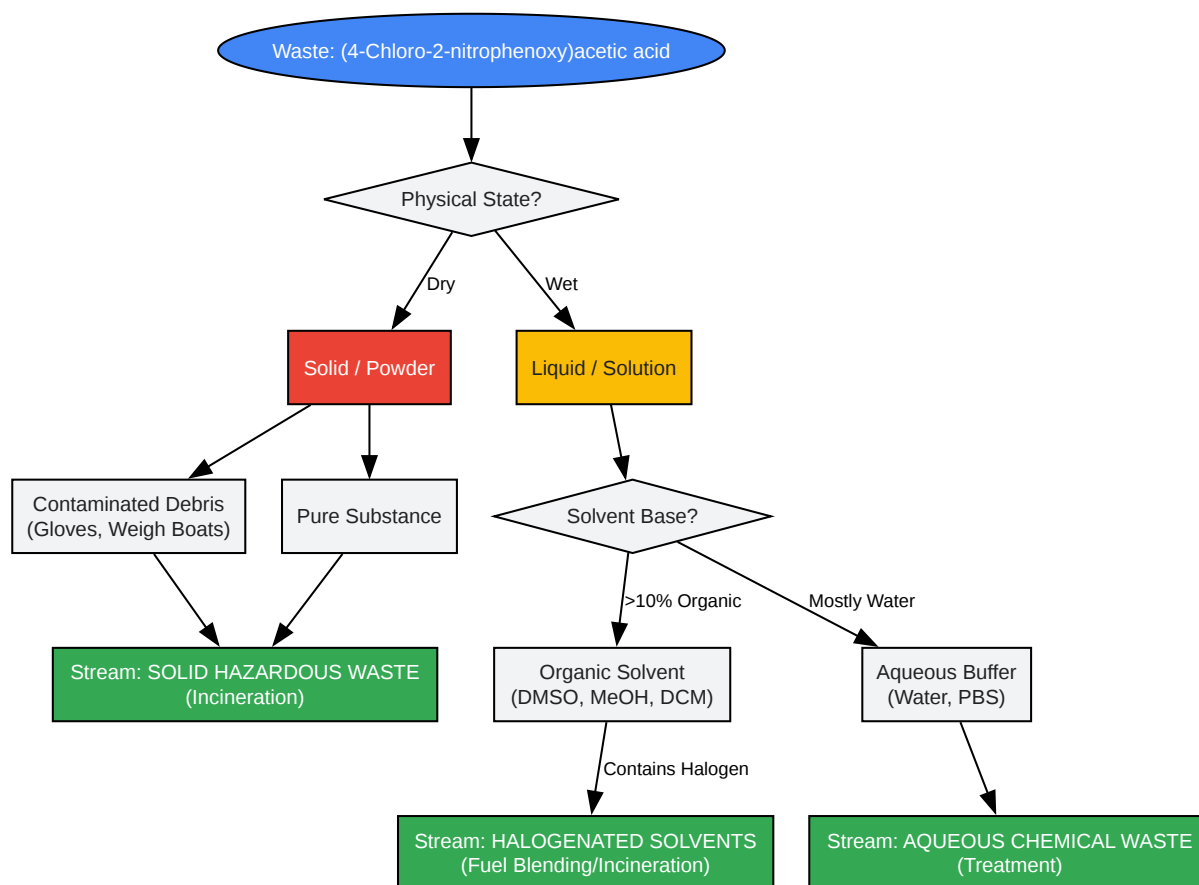
- Characterization: Determine the primary solvent.[\[1\]](#)

- Scenario 1 (Methanol/DMSO): Pour into the Halogenated Solvents carboy.^[1] The halogen on the phenyl ring requires this classification to ensure proper incineration downstream.
- Scenario 2 (Aqueous): Pour into the Aqueous Waste carboy.^[1] Check pH to ensure it is < 9 to prevent immediate acid-base reactions.
- Rinsing: Triple-rinse the empty stock bottle with a compatible solvent.^[1] Add rinsate to the liquid waste container.
- Defacing: Deface the original label on the empty bottle and dispose of the bottle as "Glass Waste" (if clean) or "Solid Chemical Waste" (if residue remains).^[1]

Part 3: Visualization & Logic^[2]

Disposal Decision Tree

The following diagram illustrates the logical flow for determining the correct waste stream based on the physical state and solvent matrix of the material.



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Caption: Operational workflow for segregating **(4-Chloro-2-nitrophenoxy)acetic acid** waste streams.

Part 4: Regulatory Compliance (RCRA & DOT)[2]

RCRA Waste Classification

Under the US EPA Resource Conservation and Recovery Act (RCRA), this specific chemical is not a P-listed or U-listed waste.[1][3] However, the generator is responsible for determining if the waste exhibits hazardous characteristics.

Characteristic	Status	Code	Rationale
Ignitability	Negative	N/A	Solid flash point is high; not an oxidizer. [1]
Corrosivity	Possible	D002	Only if pH $\leq$ 2 in aqueous solution.[1]
Reactivity	Negative	N/A	Stable under normal conditions.[6][1]
Toxicity (TCLP)	Negative	N/A	Does not contain regulated metals or specific organics (e.g., 2,4-D) above threshold.[1]

Compliance Note: If the chemical is dissolved in a flammable solvent (e.g., Methanol), the mixture becomes a D001 (Ignitable) hazardous waste.[1] If dissolved in a halogenated solvent (e.g., DCM), it may carry F-codes.[1] Always classify based on the entire mixture.

DOT Shipping for Disposal

When preparing the waste manifest for transport by a third-party contractor (e.g., Veolia, Clean Harbors), use the following description if the material is in pure form or constitutes a marine pollutant risk:

- UN Number: UN 3077[1]
- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. ((**4-Chloro-2-nitrophenoxy**)acetic acid)[1]
- Hazard Class: 9
- Packing Group: III
- Label: Class 9 (Miscellaneous)

Part 5: Emergency Procedures

Spill Response:

- Evacuate: Move personnel away from the immediate area.
- PPE: Don nitrile gloves, safety goggles, and a lab coat.[1] If powder is airborne, use an N95 or P100 respirator.
- Neutralize/Absorb:
 - Solids: Cover with wet paper towels to prevent dust, then scoop into a waste container.[1]
 - Liquids: Absorb with vermiculite or a commercial organic spill pad.[1]
- Clean: Wipe the surface with a soap and water solution.[7][8] Collect all wipes as solid hazardous waste.

First Aid:

- Skin Contact: Wash with soap and water for 15 minutes.[1][9]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1][7][9] Remove contact lenses.[6][1][7][2][4][9][10][11]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention.

References

- US EPA. (2023). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261. [[Link](#)][1]

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